

Ethyl 4-Methoxybenzoate: Application Notes for Cosmetic Formulations

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl 4-methoxybenzoate

Cat. No.: B166137

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Introduction: **Ethyl 4-methoxybenzoate** (CAS No. 94-30-4), also known as ethyl p-anisate, is a fragrance ingredient valued for its sweet, floral, and anise-like aroma. It is incorporated into a variety of cosmetic products to impart a pleasant scent. This document provides detailed application notes, including physicochemical properties, safety data, and experimental protocols for the use of **Ethyl 4-methoxybenzoate** in cosmetic formulations.

Physicochemical and Toxicological Data

A comprehensive summary of the key quantitative data for **Ethyl 4-methoxybenzoate** is presented below.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₂ O ₃	[1][2]
Molecular Weight	180.2 g/mol	[1][2]
Appearance	Colorless to pale yellow liquid	[2]
Odor	Sweet, fruity, anise-like	[2]
Melting Point	7-8 °C	[2]
Boiling Point	263-270 °C	[1][2]
Density	~1.103 g/mL at 25 °C	[2]
Solubility	Insoluble in water; soluble in organic solvents and oils	[2]
Log K _{ow} (Octanol-Water Partition Coefficient)	2.4	[1]
Oral LD ₅₀ (Rat)	2040 mg/kg	[2]
Genotoxicity	Not expected to be genotoxic	[1]
Skin Sensitization	Not a concern under declared use levels (exposure is below the Dermal Sensitization Threshold)	[1]
Phototoxicity/Photoallergenicity	Not expected to be phototoxic or photoallergenic	[1]

Regulatory and Safety Assessment

The Research Institute for Fragrance Materials (RIFM) has conducted a thorough safety assessment of **Ethyl 4-methoxybenzoate**. [1] The key findings indicate that this ingredient is not a concern for genotoxicity. [1] For skin sensitization, the exposure levels in cosmetic products are below the Dermal Sensitization Threshold (DST), indicating a low risk of inducing skin allergies. [1] Furthermore, it is not considered to be phototoxic or photoallergenic. [1] The total systemic exposure to **Ethyl 4-methoxybenzoate** from cosmetic use is below the

Threshold of Toxicological Concern (TTC) for a Cramer Class I material, suggesting a low potential for systemic toxicity.[1]

While specific maximum concentration levels for **Ethyl 4-methoxybenzoate** in different cosmetic categories are not publicly detailed in the provided search results, the safety assessments are based on "current, declared levels of use".[1] For a structurally related compound, ethyl benzoate, a maximum use concentration of 0.01% has been reported in cosmetic products.[3] It is crucial for formulators to adhere to the latest International Fragrance Association (IFRA) standards and regional regulations to ensure safe use levels.[4][5]

Experimental Protocols

Stability Testing of Ethyl 4-methoxybenzoate in a Cosmetic Emulsion

This protocol outlines a method to assess the stability of a cosmetic emulsion containing **Ethyl 4-methoxybenzoate**.

Objective: To evaluate the physical and chemical stability of a cosmetic formulation containing **Ethyl 4-methoxybenzoate** under accelerated and real-time conditions.

Materials:

- Cosmetic emulsion base
- **Ethyl 4-methoxybenzoate**
- Glass jars with airtight lids
- Oven/Incubator capable of maintaining $45^{\circ}\text{C} \pm 2^{\circ}\text{C}$
- Refrigerator capable of maintaining $4^{\circ}\text{C} \pm 2^{\circ}\text{C}$
- pH meter
- Viscometer
- Centrifuge

- Analytical balance
- High-Performance Liquid Chromatography (HPLC) system with a UV detector

Procedure:

- Formulation Preparation: Prepare the cosmetic emulsion according to the desired formulation, incorporating **Ethyl 4-methoxybenzoate** at the intended concentration. Prepare a control batch without the fragrance ingredient.
- Sample Packaging: Fill the formulation into clean, dry glass jars, ensuring minimal headspace, and seal them tightly.
- Storage Conditions:
 - Real-Time Stability: Store samples at room temperature ($25^{\circ}\text{C} \pm 2^{\circ}\text{C}$) for a minimum of 12 months.
 - Accelerated Stability: Store samples at $45^{\circ}\text{C} \pm 2^{\circ}\text{C}$ for 3 months.
 - Freeze-Thaw Cycling: Subject samples to at least three cycles of 24 hours at -10°C followed by 24 hours at 25°C .
- Evaluation Intervals: Test the samples at baseline ($T=0$) and at specified intervals (e.g., 1, 2, and 3 months for accelerated testing; 3, 6, 9, and 12 months for real-time testing).
- Parameters to Evaluate:
 - Organoleptic Properties: Assess changes in appearance, color, and odor compared to the initial sample.
 - Physical Properties:
 - pH: Measure the pH of the emulsion.
 - Viscosity: Measure the viscosity using a suitable viscometer.

- Phase Separation: Centrifuge an aliquot of the sample at 3000 rpm for 30 minutes and observe for any signs of phase separation.
- Chemical Stability (Quantification of **Ethyl 4-methoxybenzoate**):
 - Sample Preparation: Accurately weigh a portion of the emulsion and extract **Ethyl 4-methoxybenzoate** using a suitable solvent (e.g., methanol or ethanol) followed by sonication and filtration.
 - HPLC Analysis: Analyze the extracted sample using a validated HPLC-UV method to determine the concentration of **Ethyl 4-methoxybenzoate**.

Acceptance Criteria: The product is considered stable if there are no significant changes in its organoleptic, physical, and chemical properties throughout the study period.

In Vitro Skin Metabolism of Ethyl 4-methoxybenzoate

This protocol describes a method to assess the potential for **Ethyl 4-methoxybenzoate** to be metabolized by enzymes present in the skin.

Objective: To determine the rate and extent of hydrolysis of **Ethyl 4-methoxybenzoate** to its primary metabolite, 4-methoxybenzoic acid, in an in vitro human skin model.

Materials:

- Full-thickness human skin explants (e.g., from elective surgery, with appropriate ethical approval)
- Franz diffusion cells
- Receptor fluid (e.g., phosphate-buffered saline with a solubility enhancer if needed)
- **Ethyl 4-methoxybenzoate** solution in a suitable vehicle (e.g., ethanol)
- 4-methoxybenzoic acid standard
- Homogenizer

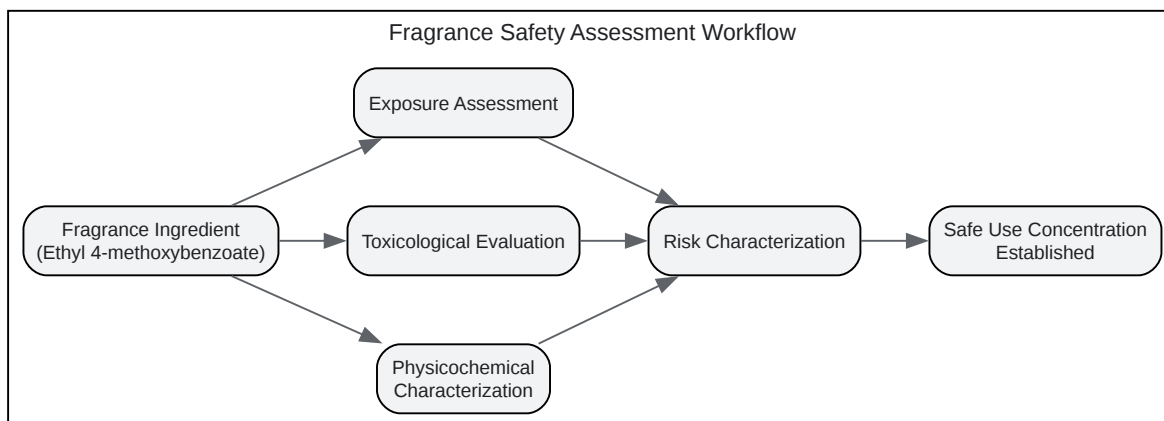
- HPLC system with a UV detector

Procedure:

- Skin Preparation: Prepare human skin explants of a defined thickness and mount them in Franz diffusion cells with the dermal side in contact with the receptor fluid.
- Dosing: Apply a known amount of the **Ethyl 4-methoxybenzoate** solution to the surface of the skin.
- Incubation: Maintain the Franz cells at a temperature that ensures the skin surface is at 32°C for a defined period (e.g., 24 hours).
- Sample Collection: At predetermined time points, collect aliquots of the receptor fluid. At the end of the experiment, dismount the skin, separate the epidermis and dermis, and homogenize each tissue sample in a suitable buffer.
- Sample Analysis:
 - Analyze the receptor fluid and the skin homogenates for the presence and concentration of both **Ethyl 4-methoxybenzoate** and 4-methoxybenzoic acid using a validated HPLC-UV method.
 - The HPLC method should be capable of separating and quantifying both the parent compound and its metabolite simultaneously.

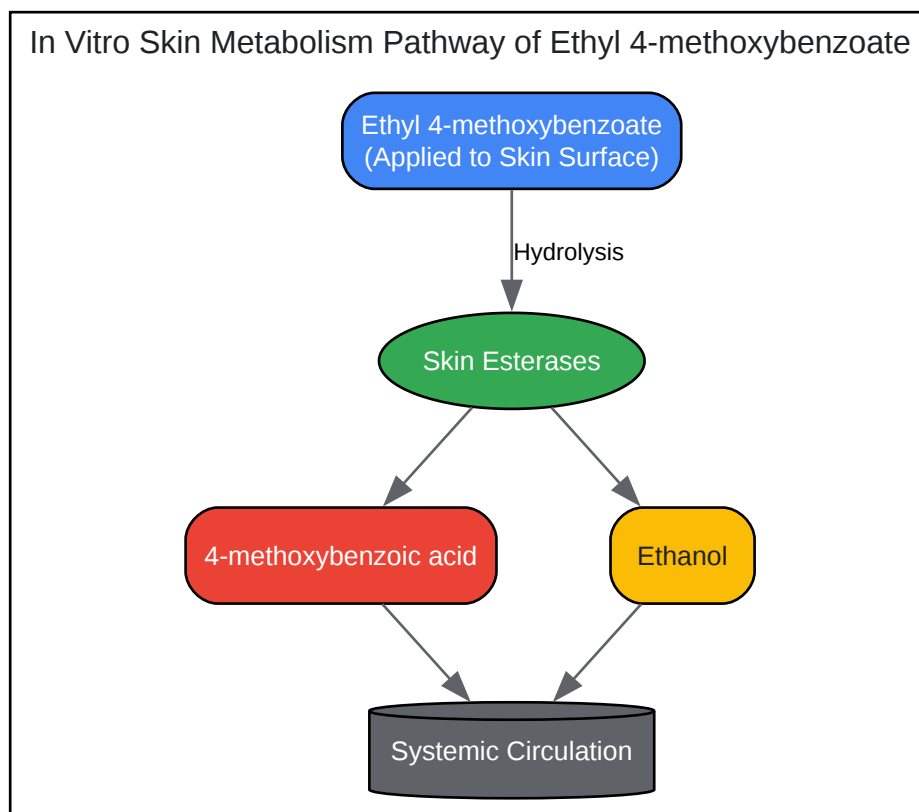
Data Analysis: Calculate the percentage of **Ethyl 4-methoxybenzoate** metabolized and the amount of 4-methoxybenzoic acid formed in the different skin compartments and the receptor fluid over time.

Visualizations



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Caption: Workflow for the safety assessment of a fragrance ingredient.



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Caption: Proposed metabolic pathway of **Ethyl 4-methoxybenzoate** in the skin.

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